

Spectroscopic Data of 4-Chloro-3,5-dinitrobenzamide: A Technical Guide

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Compound of Interest

Compound Name: 4-Chloro-3,5-dinitrobenzamide

CAS No.: 20731-63-9

Cat. No.: B1360127

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the expected spectroscopic data for **4-Chloro-3,5-dinitrobenzamide**, a compound of interest in various research and development domains. Due to the limited availability of public experimental spectra for this specific molecule, this document focuses on predicted spectroscopic characteristics derived from its chemical structure, supported by established principles of NMR, IR, and Mass Spectrometry. This guide also outlines detailed experimental protocols for acquiring such data.

Chemical Structure and Properties

Property	Value
IUPAC Name	4-chloro-3,5-dinitrobenzamide
Molecular Formula	C ₇ H ₄ ClN ₃ O ₅
Molecular Weight	245.58 g/mol [1]
CAS Number	20731-63-9[1]
Canonical SMILES	<chem>C1=C(C=C(C(=C1--INVALID-LINK--[O-])Cl)--INVALID-LINK--[O-])C(=O)N[1]</chem>
InChI	InChI=1S/C7H4ClN3O5/c8-6-4(10(13)14)1-3(7(9)12)2-5(6)11(15)16/h1-2H,(H2,9,12)[1]

Spectroscopic Data Summary

The following tables summarize the predicted spectroscopic data for **4-Chloro-3,5-dinitrobenzamide**. These predictions are based on the analysis of its functional groups and overall molecular structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (Proton NMR) Predicted Data

Predicted Chemical Shift (δ, ppm)	Multiplicity	Number of Protons	Assignment
~ 8.5 - 9.0	Singlet	2H	Aromatic C-H
~ 7.5 - 8.5 (broad)	Singlet	2H	Amide (-CONH ₂)

¹³C NMR (Carbon NMR) Predicted Data

Predicted Chemical Shift (δ , ppm)	Assignment
~ 165 - 170	Carbonyl (C=O)
~ 148 - 152	C-NO ₂
~ 135 - 140	C-Cl
~ 125 - 130	Aromatic C-H
~ 120 - 125	C-C=O

Infrared (IR) Spectroscopy

Predicted Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
3400 - 3100 (two bands)	N-H Stretch	Primary Amide (-NH ₂)
3100 - 3000	Aromatic C-H Stretch	Aromatic Ring
~ 1680	C=O Stretch (Amide I)	Amide (-CONH ₂)
1620 - 1580	N-H Bend (Amide II)	Amide (-CONH ₂)
1550 - 1490 (asymmetric)	N-O Stretch	Nitro Group (-NO ₂)
1370 - 1330 (symmetric)	N-O Stretch	Nitro Group (-NO ₂)
~ 850	C-Cl Stretch	Chloroalkane

Mass Spectrometry (MS)

m/z Value	Interpretation
245/247	Molecular ion ([M] ⁺) peak, showing isotopic pattern for one chlorine atom.
229/231	Loss of NH ₂ radical ([M-NH ₂] ⁺)
199/201	Loss of NO ₂ radical ([M-NO ₂] ⁺)
183/185	Loss of CONH ₂ radical ([M-CONH ₂] ⁺)
153	Loss of Cl and NO ₂ radicals

Experimental Protocols

Detailed methodologies for acquiring the spectroscopic data are provided below. These protocols are generalized and may require optimization based on the specific instrumentation used.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of **4-Chloro-3,5-dinitrobenzamide** in 0.5-0.7 mL of a deuterated solvent (e.g., DMSO- d_6 , as the compound may have low solubility in $CDCl_3$). Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- **Instrumentation:** Utilize a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- **1H NMR Acquisition:**
 - Acquire a one-dimensional proton spectrum.
 - Typical parameters include a 30-degree pulse angle, a relaxation delay of 1-2 seconds, and an acquisition time of 2-4 seconds.
 - The number of scans can range from 8 to 64, depending on the sample concentration.
- **^{13}C NMR Acquisition:**
 - Acquire a one-dimensional proton-decoupled carbon spectrum.
 - A larger number of scans (e.g., 1024 or more) is typically required due to the low natural abundance of ^{13}C .
 - A relaxation delay of 2-5 seconds is recommended.
- **Data Processing:** Process the raw data (Free Induction Decay - FID) by applying a Fourier transform, phasing, and baseline correction. Calibrate the chemical shifts relative to the TMS signal.

Infrared (IR) Spectroscopy

- **Sample Preparation (KBr Pellet Method):**

- Grind a small amount (1-2 mg) of **4-Chloro-3,5-dinitrobenzamide** with approximately 100-200 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle until a fine, homogeneous powder is obtained.
- Place the powder into a pellet press and apply pressure to form a transparent or translucent pellet.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
 - Record a background spectrum of the empty sample compartment.
 - Place the KBr pellet in the sample holder and acquire the sample spectrum.
 - Typically, spectra are collected over a range of 4000 to 400 cm^{-1} with a resolution of 4 cm^{-1} .
 - Co-add 16 to 32 scans to improve the signal-to-noise ratio.
- Data Processing: The final spectrum is presented as percent transmittance or absorbance versus wavenumber (cm^{-1}).

Mass Spectrometry (MS)

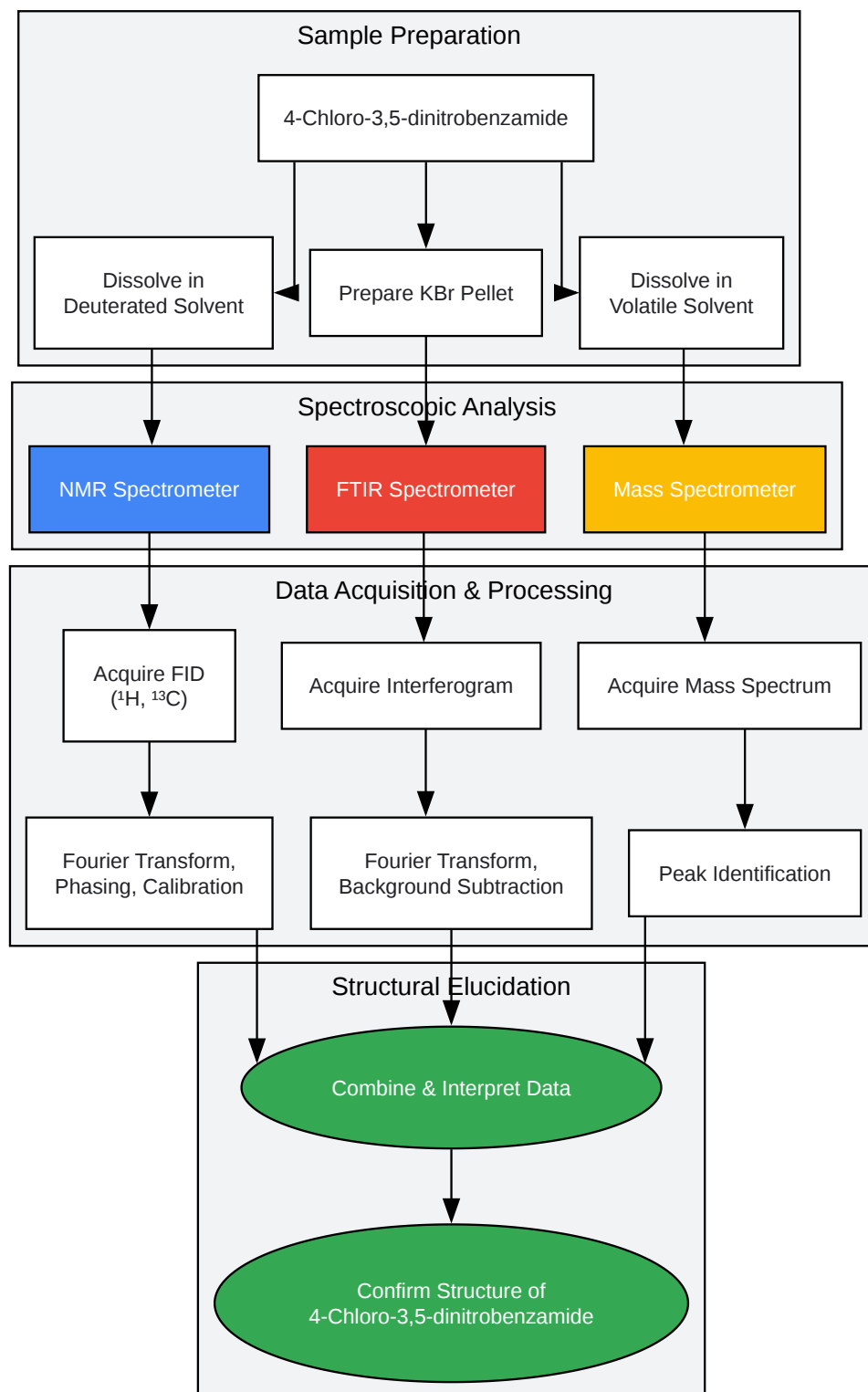
- Sample Preparation: Prepare a dilute solution of **4-Chloro-3,5-dinitrobenzamide** in a suitable volatile solvent such as methanol or acetonitrile.
- Instrumentation: Employ a mass spectrometer equipped with an appropriate ionization source, such as Electrospray Ionization (ESI) or Electron Impact (EI).
- Data Acquisition (EI-MS):
 - Introduce the sample into the ion source (if using a direct insertion probe, the sample can be introduced as a solid).
 - Bombard the sample with a beam of electrons (typically 70 eV) to induce ionization and fragmentation.

- Scan a mass range appropriate for the compound (e.g., m/z 50-300).
- Data Processing: The resulting mass spectrum will display the relative abundance of different fragment ions as a function of their mass-to-charge ratio (m/z).

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the spectroscopic analysis of a chemical compound like **4-Chloro-3,5-dinitrobenzamide**.

Workflow for Spectroscopic Analysis

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Caption: Logical workflow for the spectroscopic analysis of a chemical compound.

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References

- 1. 4-Chloro-3,5-dinitrobenzamide | C₇H₄ClN₃O₅ | CID 88673 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Spectroscopic Data of 4-Chloro-3,5-dinitrobenzamide: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1360127/docs#spectroscopic-data-of-4-chloro-3-5-dinitrobenzamide-a-technical-guide>]

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